

Essential Safety and Disposal Guide for PB118, a Selective HDAC6 Inhibitor

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Compound of Interest

Compound Name: PB118

Cat. No.: B15137978

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For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized compounds like **PB118** is paramount for laboratory safety and environmental compliance. **PB118** is a potent and selective HDAC6 inhibitor used in laboratory research, particularly in studies related to Alzheimer's disease.^{[1][2][3]} This guide provides essential safety information and detailed disposal procedures to ensure the safe management of this compound.

Chemical Identity: **PB118** is identified as 3-fluoro-N-hydroxy-4-((2,3,4,5-tetrahydro-1H-benzo[b]azepin-1-yl)methyl)benzamide.^[1] It is a solid substance soluble in DMSO and intended for laboratory use only.^[1]

Quantitative Data

A summary of the available physicochemical properties for **PB118** is presented in the table below.

Property	Value	Source
Molecular Formula	C18H19FN2O2	[1][2]
Molecular Weight	314.36 g/mol	[1][2]
Appearance	Solid	[1]
Solubility	10 mM in DMSO	[1]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 6 months	[1]

Experimental Protocols: Proper Disposal Procedures

As a specific Safety Data Sheet (SDS) for **PB118** is not readily available, a conservative approach to its disposal is required, treating it as a potentially hazardous chemical waste. The following protocol is based on general best practices for the disposal of research chemicals.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves (e.g., nitrile) when handling **PB118**.

2. Waste Collection:

- Solid Waste:** Collect unused or waste **PB118** powder in a clearly labeled, sealable container designated for chemical waste. Avoid mixing it with other waste streams.
- Solutions:** If **PB118** is in a solvent (e.g., DMSO), collect it in a labeled, leak-proof container for liquid chemical waste. Do not dispose of it down the drain.
- Contaminated Materials:** Any materials that have come into contact with **PB118**, such as pipette tips, tubes, and gloves, should be disposed of as solid chemical waste in a designated, lined container.

3. Labeling and Storage:

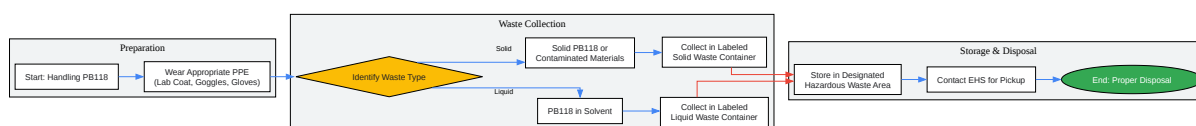
- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**PB118** (3-fluoro-N-hydroxy-4-((2,3,4,5-tetrahydro-1H-benzo[b]azepin-1-yl)methyl)benzamide)".
- Indicate the primary hazards. While specific hazards are not documented, it is prudent to assume it is toxic if ingested or inhaled.
- Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials until they are collected for disposal.

4. Disposal Arrangement:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Follow all institutional and local regulations for hazardous waste disposal.

Visualizing the Disposal Workflow

The following diagram illustrates the step-by-step procedure for the proper disposal of **PB118**.



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PB118 Disposal Workflow

This guide is intended to provide essential information for the safe handling and disposal of **PB118** in a laboratory setting. Always consult with your institution's EHS department for specific guidance and to ensure compliance with all applicable regulations.

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References

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